

An In-depth Technical Guide to 2-(2,4-Difluorophenoxy)propanoic acid

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Compound of Interest

Compound Name:	2-(2,4-Difluorophenoxy)propanoic acid
CAS No.:	52043-21-7
Cat. No.:	B1312038

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This guide provides a comprehensive technical overview of **2-(2,4-Difluorophenoxy)propanoic acid** (CAS No. 52043-21-7), a fluorinated aromatic carboxylic acid. Designed for researchers, chemists, and professionals in drug discovery and material science, this document synthesizes key information on its synthesis, characterization, potential applications, and safe handling. The narrative emphasizes the rationale behind methodological choices, ensuring a deep understanding of the compound's properties and utility.

Core Compound Identification

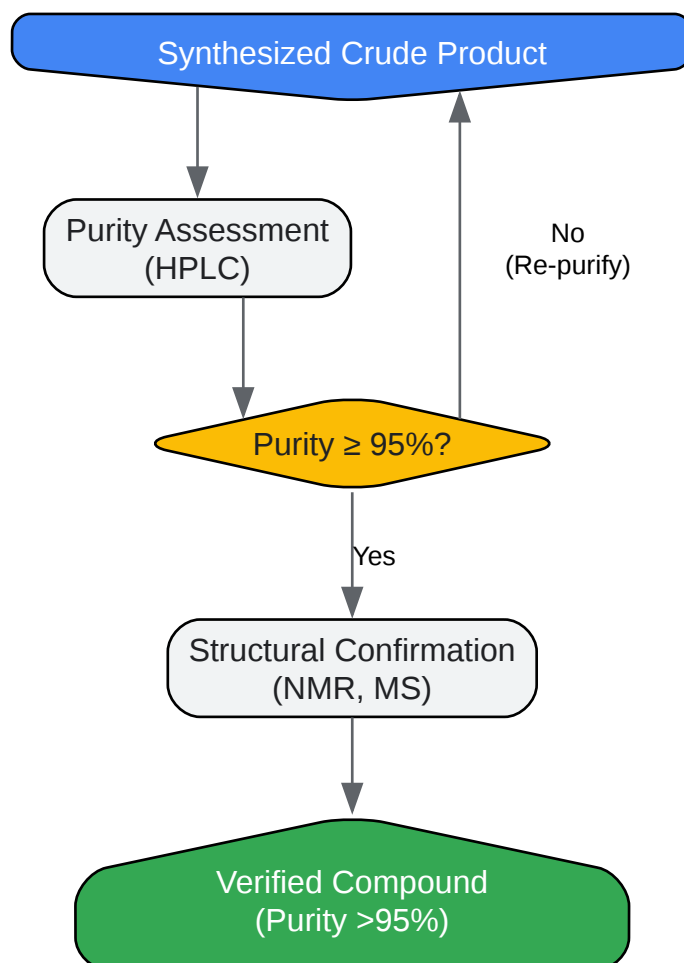
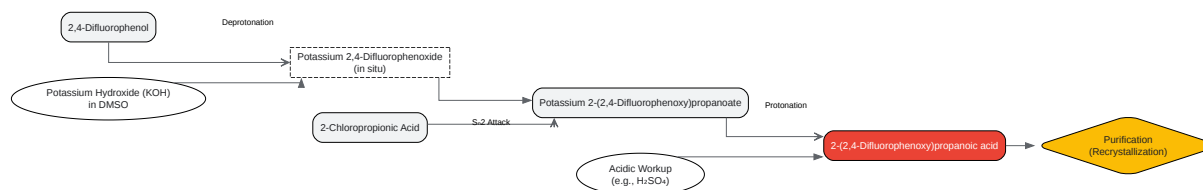
2-(2,4-Difluorophenoxy)propanoic acid is a member of the phenoxypropionic acid family, distinguished by the presence of two fluorine atoms on the phenyl ring. This substitution is a common strategy in medicinal and agricultural chemistry to enhance metabolic stability, binding affinity, and other pharmacokinetic properties.

Property	Value	Source
IUPAC Name	2-(2,4-difluorophenoxy)propanoic acid	[1][2]
CAS Number	52043-21-7	[1][3][4]
Molecular Formula	C ₉ H ₈ F ₂ O ₃	[1][2]
Molecular Weight	202.16 g/mol	[2]
Canonical SMILES	<chem>CC(C(=O)O)OC1=C(C=C(F)C=C1)F</chem>	[2]
InChI Key	WAKAFGLBHPKARJ-UHFFFAOYSA-N	[2]
Purity	Typically ≥96-97%	[2][4]

Synthesis Pathway: Williamson Ether Synthesis

The most direct and common route for preparing **2-(2,4-Difluorophenoxy)propanoic acid** is the Williamson ether synthesis. This method involves the reaction of a phenoxide with an alkyl halide. In this context, 2,4-difluorophenol is deprotonated by a strong base to form the nucleophilic 2,4-difluorophenoxide, which then attacks an electrophilic 2-halopropanoate derivative.

The choice of a non-aqueous, polar aprotic solvent like dimethyl sulfoxide (DMSO) is critical.[5] DMSO effectively solvates the cation of the base (e.g., K⁺ from KOH), leaving the phenoxide anion highly reactive. This enhances the rate of the S_N2 reaction and allows the reaction to proceed at moderate temperatures (20-80°C), minimizing potential side reactions.[5]



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Caption: Quality control workflow for verifying synthesized chemical compounds.

High-Performance Liquid Chromatography (HPLC)

HPLC is a standard technique for assessing the purity of non-volatile organic acids. [6]*

Method: A reverse-phase C18 column is typically used.

- Mobile Phase: A gradient of acidified water (e.g., 0.1% formic acid) and an organic solvent like acetonitrile.
- Detection: UV-Vis detection at a wavelength corresponding to the aromatic chromophore (approx. 254 nm).
- Outcome: A single major peak indicates high purity, with the area percentage used for quantification.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR): While specific spectra for this exact compound are not publicly available, ^1H and ^{13}C NMR are definitive for structural elucidation. Expected ^1H NMR signals would include a doublet for the methyl protons, a quartet for the alpha-proton, and complex multiplets in the aromatic region due to fluorine coupling.
- Mass Spectrometry (MS): Mass spectrometry confirms the molecular weight of the compound. [7] For this molecule, the exact mass is 202.0441 g/mol. Techniques like Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS) can be employed. [6][8] Fragmentation patterns, such as the characteristic loss of CO_2 from the deprotonated molecule, can provide further structural confirmation. [7]

Applications in Research and Development

Phenoxypropionic acids are a well-established class of biologically active molecules. The introduction of fluorine atoms can significantly alter a molecule's properties, making **2-(2,4-Difluorophenoxy)propanoic acid** a valuable intermediate for research.

- Pharmaceutical Development: Many related phenoxypropionic acid derivatives are known non-steroidal anti-inflammatory drugs (NSAIDs). [9][10] This structural motif is often used to

target enzymes like cyclooxygenase (COX). The difluoro-substitution pattern on the phenyl ring could be explored to create analogues with modified potency, selectivity, or pharmacokinetic profiles, potentially leading to safer or more effective anti-inflammatory agents. [9][10]* Agrochemicals: This chemical class is also prominent in herbicides. [9]The fluorine atoms can enhance herbicidal activity and selectivity, making this compound a potential building block for developing new crop protection agents. [9]

Safety and Handling

According to available Safety Data Sheets (SDS), **2-(2,4-Difluorophenoxy)propanoic acid** requires careful handling in a laboratory setting. [2][3]

Hazard Class	Statement	Precautionary Phrases
Acute Toxicity	H302: Harmful if swallowed	P264, P270, P301+P310
Skin Irritation	H315: Causes skin irritation	P280, P303+P361+P353
Eye Irritation	H319: Causes serious eye irritation	P280, P305+P351+P338

| Respiratory Irritation | H335: May cause respiratory irritation | P260, P271, P304+P340 |

Source:[2]

Handling Recommendations:

- Use only in a well-ventilated area, preferably within a chemical fume hood. [11]* Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. [12]* Avoid breathing dust, fumes, or vapors. [11]* Wash hands thoroughly after handling. [2] Storage:
- Keep the container tightly closed in a dry and well-ventilated place. [3]

References

- PrepChem.com. Synthesis of 2-[4'-(2",4"-dichlorophenoxy)-phenoxy]propionic acid. Available from: [\[Link\]](#)
- 2a biotech. Product Detail: **2-(2,4-Difluorophenoxy)propanoic acid**. Available from: [\[Link\]](#)
- PrepChem.com. Synthesis of 2-[4-(2,4-difluorophenoxy)phenyl] propionic acid. Available from: [\[Link\]](#)
- Analytical Method Summaries. (2023). Various analytical methods. Available from: [\[Link\]](#)
- SpectraBase. 2-[p-(2,4-Difluorophenyl)phenoxy]propionic acid. Available from: [\[Link\]](#)
- Hoffman Fine Chemicals. 2-(2,4-Difluorophenoxy)-2-methylpropanoic acid. Available from: [\[Link\]](#)
- PubChem. 2-(2-Fluorophenoxy)propanoic acid. Available from: [\[Link\]](#)
- Google Patents. Synthesis method of 2-(2, 4-dichlorophenoxy) propionic acid.
- PrepChem.com. Synthesis of 2-[4-(2-fluorophenoxy)phenyl]propionic acid. Available from: [\[Link\]](#)
- P&S Chemicals. Product information, **2-(2,4-Difluorophenoxy)propanoic acid**. Available from: [\[Link\]](#)
- PubChem. 2-(4-(2,4-Dichlorophenoxy)phenoxy)propionic acid. Available from: [\[Link\]](#)
- Human Metabolome Database. ¹H NMR Spectrum (1D, D₂O, experimental) (HMDB0000237). Available from: [\[Link\]](#)
- PubChem. 2-(2,4-Dibromophenoxy)propanoic acid. Available from: [\[Link\]](#)
- Google Patents. Synthesis method of 2-[4-(hydroxyphenoxy)] propionic acid.
- PubChem. (2E)-3-(2,5-difluorophenyl)prop-2-enoic acid. Available from: [\[Link\]](#)
- FooDB. Showing Compound (S)-2-(4-Methoxyphenoxy)propanoic acid (FDB019973). Available from: [\[Link\]](#)

- UCSD Proteomics. GNPS Library Spectrum CCMSLIB00004697706. Available from: [\[Link\]](#)
- Doc Brown's Chemistry. proton NMR spectrum of 2-methylpropanoic acid. Available from: [\[Link\]](#)
- PubMed. Properties and synthesis of 2-{2-fluoro (or bromo)-4-[(2-oxocyclopentyl)methyl]phenyl}propanoic acid: nonsteroidal anti-inflammatory drugs with low membrane permeabilizing and gastric lesion-producing activities. Available from: [\[Link\]](#)
- Radboud Repository. Fluorinated Propionic Acids Unmasked: Puzzling Fragmentation Phenomena of the Deprotonated Species. Available from: [\[Link\]](#)
- The Good Scents Company. 2-(4-methoxyphenoxy) propionic acid. Available from: [\[Link\]](#)
- Google Patents. Novel method for preparing chromanone derivative.

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Sources

- 1. pschemicals.com [pschemicals.com]
- 2. fluorochem.co.uk [fluorochem.co.uk]
- 3. combi-blocks.com [combi-blocks.com]
- 4. 2abiotech.net [2abiotech.net]
- 5. CN101302150A - Synthesis method of 2- (2, 4-dichlorophenoxy) propionic acid - Google Patents [patents.google.com]
- 6. Propanoic Acid: Properties, Production, Applications, and Analysis - Creative Proteomics [creative-proteomics.com]
- 7. repository.ubn.ru.nl [repository.ubn.ru.nl]
- 8. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
- 9. chemimpex.com [chemimpex.com]

- [10. Properties and synthesis of 2-{2-fluoro \(or bromo\)-4-\[\(2-oxocyclopentyl\)methyl\]phenyl}propanoic acid: nonsteroidal anti-inflammatory drugs with low membrane permeabilizing and gastric lesion-producing activities - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. merckmillipore.com \[merckmillipore.com\]](#)
- [12. fishersci.com \[fishersci.com\]](#)
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